

Proper Disposal Procedures for Adipic Acid-¹³C₂

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Compound of Interest

Compound Name: Adipic acid-13C2

Cat. No.: B160230

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of chemical reagents is paramount. This document provides essential safety and logistical information for the proper disposal of Adipic Acid-¹³C₂, a stable, isotopically labeled compound. Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring regulatory compliance.

Safety and Handling

Adipic Acid, including its isotopically labeled forms, is classified as a hazardous substance that can cause serious eye damage.[1][2] It may also cause skin and respiratory irritation.[3] Furthermore, adipic acid dust can form explosive mixtures with air.[4] Therefore, appropriate personal protective equipment (PPE) must be worn at all times when handling this compound. This includes eye and face protection, protective gloves, and a lab coat.[2][5] Work should be conducted in a well-ventilated area, and measures should be taken to avoid dust formation.[2][5]

Quantitative Data

The following tables summarize the key physical and chemical properties of adipic acid.

Table 1: Physical and Chemical Properties

Property	Value
Molecular Formula	C ₆ H ₁₀ O ₄
Molecular Weight	146.14 g/mol
Appearance	White crystalline solid[1][6]
Melting Point	152.1 °C[1]
Boiling Point	337.5 °C at 101.3 kPa[1]
Water Solubility	1.9 g/100 mL at 20°C[7]
pKa ₁	4.41
pKa ₂	5.41

Source: Chemcess, ChemicalBook

Table 2: Environmental Fate

Factor	Observation
Biodegradability	Readily biodegradable[3]
Bioaccumulation	Not expected to bioaccumulate[3]
Mobility in Soil	Expected to have very high mobility[3]

Source: Santos

Disposal Procedures for Adipic Acid-¹³C₂

Since ¹³C is a stable, non-radioactive isotope, Adipic Acid-¹³C₂ is not considered radioactive waste. Therefore, no special precautions beyond those for standard adipic acid are required for its disposal.[8][9] The primary methods for disposal are incineration or landfill, handled by a licensed professional waste disposal service.

Step-by-Step Disposal Protocol:

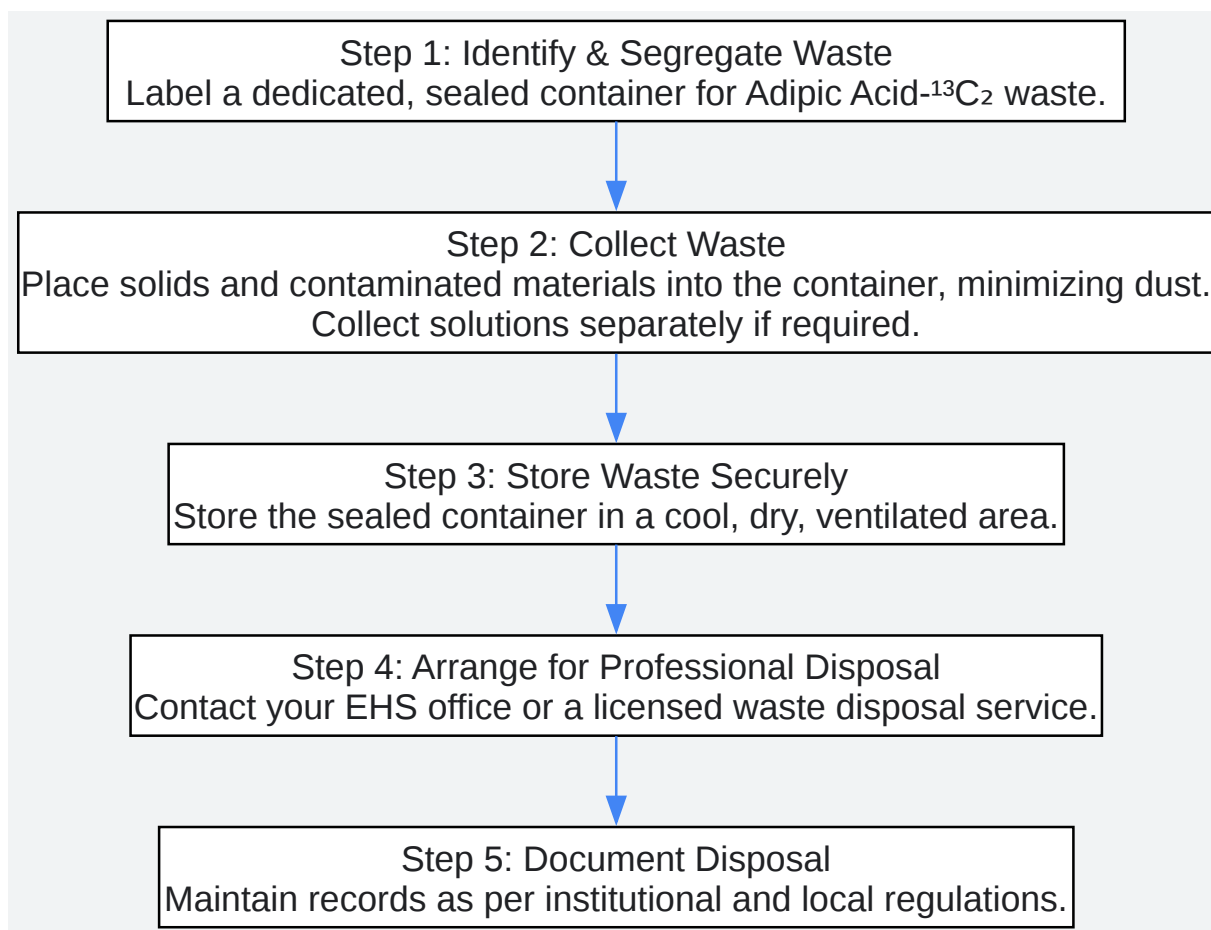
- Waste Identification and Segregation:
 - Label a dedicated, sealable waste container clearly as "Adipic Acid- $^{13}\text{C}_2$ Waste."
 - Ensure the container is made of a compatible material (e.g., high-density polyethylene).
 - Do not mix with other chemical waste unless explicitly permitted by your institution's environmental health and safety (EHS) office.
- Collection of Waste:
 - For solid waste (e.g., unused reagent, contaminated lab consumables), carefully place it into the designated waste container, minimizing dust generation.
 - For solutions, depending on local regulations, they may need to be collected in a separate, sealed container labeled with the contents and concentration. Do not pour down the drain.
[\[1\]](#)[\[6\]](#)
- Storage of Waste:
 - Store the sealed waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.
 - Ensure the storage area is clearly marked as a chemical waste accumulation area.
- Arranging for Disposal:
 - Contact your institution's EHS office or a licensed professional waste disposal service to arrange for pickup and disposal.[\[6\]](#)[\[7\]](#)
 - Provide them with the Safety Data Sheet (SDS) for adipic acid and inform them that it is a non-radioactive, ^{13}C -labeled compound.
- Documentation:
 - Maintain a record of the amount of Adipic Acid- $^{13}\text{C}_2$ waste generated and the date of disposal, following your institution's and local regulatory requirements.

Accidental Release Measures

In the event of a spill, the following steps should be taken:

- Evacuate non-essential personnel from the immediate area.
- Ventilate the area.
- Wear appropriate PPE, including respiratory protection if dust is generated.
- Contain the spill. For solid spills, sweep up the material and place it in a suitable, closed container for disposal.^[1] Avoid generating dust.
- Clean the spill area thoroughly with a suitable solvent (e.g., water), and collect the cleaning materials for disposal as chemical waste.
- Prevent the spilled material from entering drains or waterways.^{[2][6]}

Disposal Workflow Diagram



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References

- 1. chemcess.com [chemcess.com]
- 2. pubs.acs.org [pubs.acs.org]
- 3. One moment, please... [santos.com]
- 4. nj.gov [nj.gov]
- 5. Adipic Acid | C₆H₁₀O₄ | CID 196 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 6. sanjaychemindia.com [sanjaychemindia.com]
- 7. Adipic acid | 124-04-9 [chemicalbook.com]
- 8. moravek.com [moravek.com]
- 9. How to Dispose the Waste from Isotope Labeling [bocsci.com]
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